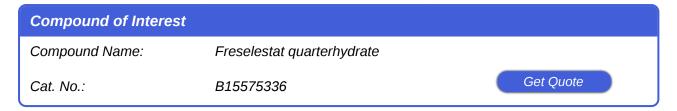


An In-depth Technical Guide to Freselestat Quarterhydrate: Synthesis and Chemical Properties

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Freselestat, also known as ONO-6818, is a potent and selective, orally active inhibitor of human neutrophil elastase (HNE). This serine protease plays a critical role in the pathophysiology of various inflammatory diseases, including chronic obstructive pulmonary disease (COPD), acute respiratory distress syndrome (ARDS), and cystic fibrosis. By mitigating the destructive activity of HNE, Freselestat presents a promising therapeutic strategy. This technical guide provides a comprehensive overview of the synthesis of Freselestat, its chemical properties, mechanism of action, and relevant experimental insights.

Chemical Properties

Freselestat is a non-peptidic small molecule. The quarterhydrate form indicates the presence of one molecule of water for every four molecules of Freselestat in the crystal lattice.



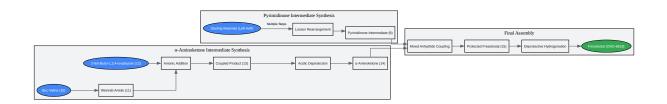
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Synonyms	ONO-6818, ONO-PO-736	MedChemExpress
Molecular Formula	C23H28N6O4	PubChem
Molecular Weight	452.51 g/mol	PubChem
CAS Number	208848-19-5	PubChem
Inhibition Constant (Ki)	12.2 nM for neutrophil elastase (quarterhydrate)	MedChemExpress

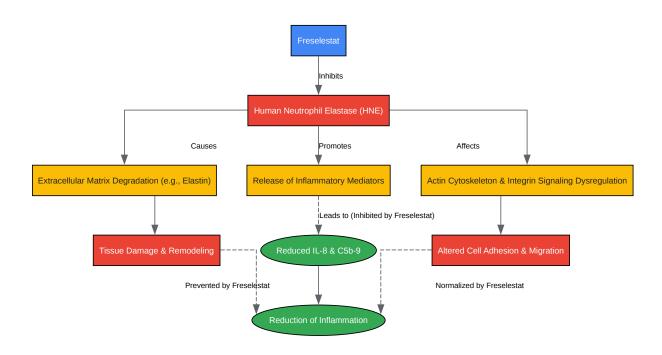
Synthesis of Freselestat

A practical and improved synthesis of Freselestat (ONO-6818) has been developed to avoid the use of potentially explosive reagents and to be suitable for large-scale production. The synthesis involves the preparation of two key intermediates: a pyrimidinone derivative and an α -aminoketone, which are then coupled and deprotected to yield the final product.[1]

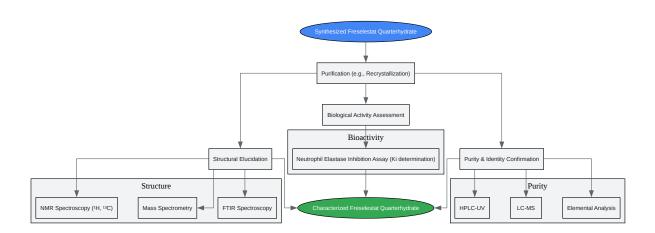
Synthesis Workflow











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